

12 β -Hydroxyganoderenic acid B structure elucidation and spectroscopic data

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Compound of Interest

Compound Name: 12 β -Hydroxyganoderenic acid B

Cat. No.: B12328731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation and spectroscopic data of **12 β -Hydroxyganoderenic acid B**, a triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in natural product chemistry, drug discovery, and development.

Compound Profile

- Name: **12 β -Hydroxyganoderenic acid B**
- Molecular Formula: C₃₀H₄₂O₈
- Molecular Weight: 530.65 g/mol
- Class: Triterpenoid
- Source: *Ganoderma lucidum*

Structure Elucidation

The structure of **12 β -Hydroxyganoderenic acid B** was determined through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR, ^{13}C NMR, and 2D NMR experiments such as COSY, HMQC, and HMBC) and Mass Spectrometry (MS).

1.1. Spectroscopic Data

The following tables summarize the key spectroscopic data for **12 β -Hydroxyganoderenic acid B**.

Table 1: ^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
...
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
...	...
Data not available in search results	

Table 3: Mass Spectrometry Data

Ionization Mode	$[\text{M-H}]^-$ (m/z)	Key Fragment Ions (m/z)
ESI $^-$	529.28	Data not available in search results

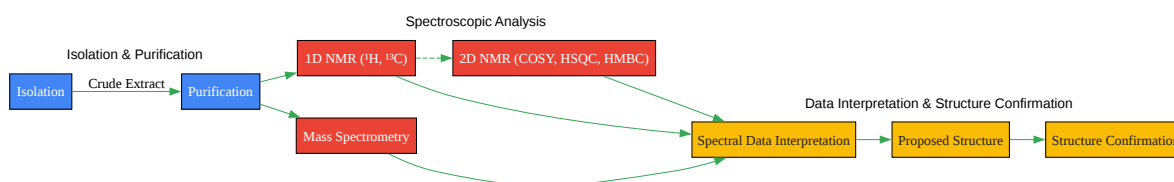
1.2. Structural Features

Data on specific structural features and their confirmation via spectroscopic analysis were not available in the provided search results.

Experimental Protocols

2.1. Isolation and Purification of **12 β -Hydroxyganoderenic Acid B**

A general procedure for the isolation of triterpenoids from *Ganoderma lucidum* involves the following steps. Please note that the specific details for **12 β -Hydroxyganoderenic acid B** were not explicitly found, and this represents a generalized protocol.



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- To cite this document: BenchChem. [12 β -Hydroxyganoderenic acid B structure elucidation and spectroscopic data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12328731#12-hydroxyganoderenic-acid-b-structure-elucidation-and-spectroscopic-data\]](https://www.benchchem.com/product/b12328731#12-hydroxyganoderenic-acid-b-structure-elucidation-and-spectroscopic-data)

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